

Technical Support Center: AM-211 Sodium Experimental Variability

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Compound of Interest

Compound Name: AM-211 sodium

CAS No.: 1263077-74-2

Cat. No.: B605371

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Senior Application Scientist Desk Subject: Troubleshooting Solubility, Stability, and Bioavailability of **AM-211 Sodium** Last Updated: February 2026

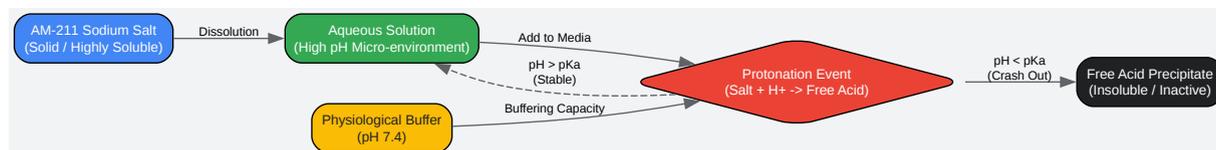
Executive Summary & Mechanism of Variability

The Core Issue: AM-211 is a lipophilic weak acid. The "Sodium" form is a salt engineered to improve water solubility. However, this salt is thermodynamically unstable in physiological buffers (pH 7.4). The Phenomenon: When **AM-211 Sodium** is dissolved in aqueous media, it is prone to disproportionation. If the local pH drops below the compound's pKa (typically ~4.5–5.5 for this class), the salt converts back to the insoluble "free acid" form. This results in invisible micro-precipitation, leading to:

- In Vitro: erratic IC50 values due to lower effective concentration.
- In Vivo: low oral bioavailability (Variability in) due to stomach precipitation.

Visualizing the Instability Pathway

The following diagram illustrates the "Crash-Out" mechanism that causes experimental failure.



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Figure 1: The Disproportionation Pathway. **AM-211 Sodium** remains soluble only if the micro-environment pH stays sufficiently above its pKa. Addition to neutral buffers often triggers rapid precipitation.

Module 1: In Vitro Assay Troubleshooting

Context: Cell-based assays (Calcium flux, cAMP) or Binding assays.

FAQ: Why does my IC50 shift between batches?

Answer: This is likely due to plastic adsorption or solvent shock. The free acid form of AM-211 is highly lipophilic (LogP > 4). If the sodium salt hydrolyzes even slightly, the free acid binds to polystyrene plates, effectively reducing the concentration the cells "see."

Troubleshooting Protocol: The "Double-Solvent" Method

Do not dissolve **AM-211 Sodium** directly into media. Use this self-validating protocol:

Step	Action	Mechanistic Reason
1	Prepare Stock: Dissolve AM-211 Sodium in 100% DMSO to 10 mM.	Prevents hydrolysis. DMSO stabilizes the ionized form better than water.
2	Intermediate Dilution: Dilute stock 1:10 into PBS + 0.1% BSA (Fatty Acid Free).	BSA acts as a "molecular chaperone," sequestering the lipophilic drug and preventing plastic adsorption.
3	Final Addition: Add intermediate to cell media.	Ensures the drug remains in solution during the transition to pH 7.4.

Critical Check: If your solution turns cloudy (turbid) upon adding to PBS, the salt has crashed out. Solution: Increase BSA concentration to 0.5% or switch to a cyclodextrin carrier (see below).

Module 2: In Vivo Formulation Guide

Context: Oral (PO) or Intraperitoneal (IP) dosing in rodents.

FAQ: Why is the bioavailability so variable in my PK study?

Answer: The "Sodium" salt reacts with stomach acid (pH 1–2). Upon oral gavage, **AM-211 Sodium** instantly converts to the insoluble free acid, forming large aggregates that are poorly absorbed.

Validated Vehicle Matrix

Select the vehicle based on your route of administration.

Route	Recommended Vehicle	Preparation Method	Stability Rating
Oral (PO)	0.5% Methylcellulose (MC) + 0.1% Tween 80	Suspend the Free Acid form (not Sodium) or allow Sodium to precipitate into a fine suspension.	★★★★★ (High consistency)
IV / IP	10% HP- β -CD (Hydroxypropyl-beta-cyclodextrin)	Dissolve AM-211 Sodium in water containing CD. Adjust pH to 8.0 if needed.	★★★★★★ (Best for solubility)
SC	PEG400 / Saline (30:70)	Dissolve in PEG400 first, then slowly add saline.	★★★ (Risk of precipitation at injection site)

Protocol: Preparing the Cyclodextrin Complex (The "Gold Standard")

- Prepare a 20% (w/v) HP- β -CD solution in sterile water.
- Add **AM-211 Sodium** powder slowly while vortexing.
- Sonication: Sonicate at 40°C for 20 minutes.
- pH Check: Check pH. If < 7.0, adjust carefully with 0.1N NaOH to pH 7.5–8.0.
- Filtration: Sterile filter (0.22 μ m PVDF). Note: If filter clogs, the drug is not dissolved. Do not force it.

Module 3: Storage & Handling

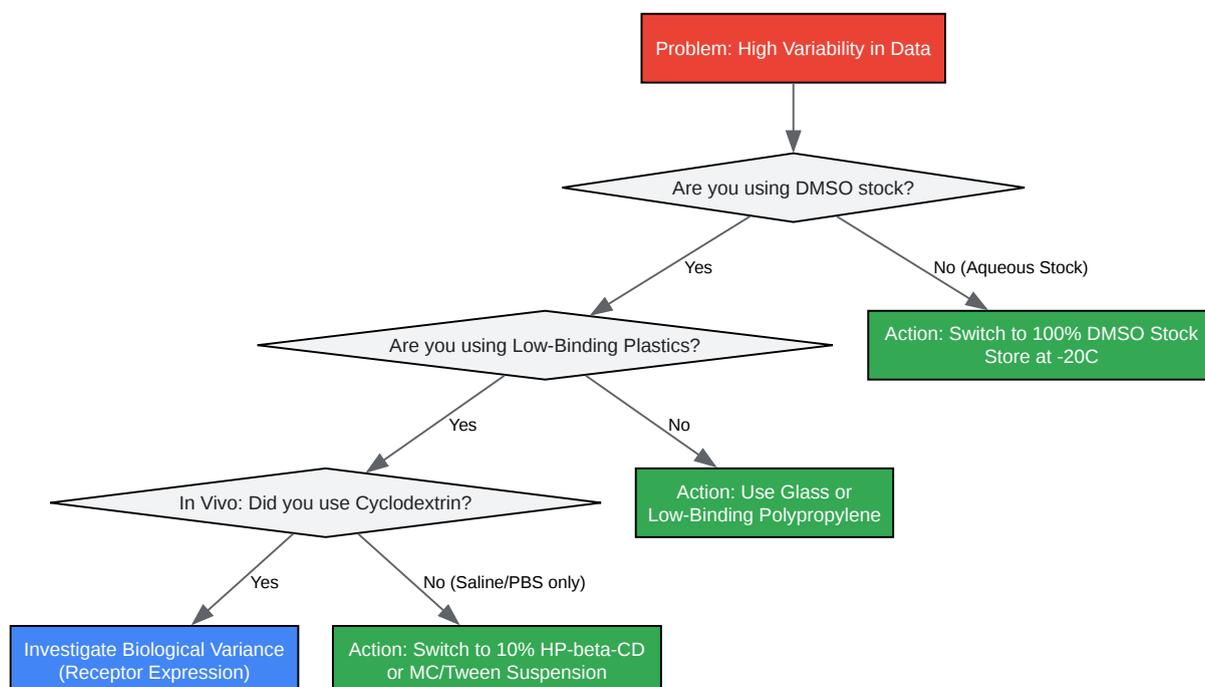
FAQ: My powder turned into a sticky gum. Is it usable?

Answer: No. **AM-211 Sodium** is hygroscopic. It absorbs atmospheric moisture, which initiates hydrolysis (turning it back to the acid) and alters the molecular weight.

- Correction: You cannot accurately weigh this "gum."
- Prevention: Store solid **AM-211 Sodium** in a desiccator at -20°C. Warm to room temperature before opening the vial to prevent condensation.

Decision Tree: Troubleshooting Experimental Data

Use this logic flow to diagnose "bad data" related to AM-211.



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Figure 2: Diagnostic Logic for AM-211 Variability. Follow the path to identify the physicochemical root cause.

References

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Sources

- [1. Buy AM-211 | 1175526-27-8 | >98% \[smolecule.com\]](#)
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